

Diisohexyl Phthalate: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Diisohexyl phthalate*

Cat. No.: *B3429066*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **Diisohexyl phthalate** (DIHP) reference materials and standards in analytical and toxicological studies.

Diisohexyl phthalate (DIHP) is a plasticizer used to increase the flexibility and durability of various materials.[1] As with other phthalates, there is scientific interest in its potential endocrine-disrupting properties and its prevalence in consumer products. Accurate and reliable analytical methods are crucial for the quantification of DIHP in various matrices and for studying its biological effects. This document outlines the available reference materials, provides detailed experimental protocols for its analysis, and illustrates a potential signaling pathway for its endocrine-disrupting activity.

Diisohexyl Phthalate Reference Materials and Standards

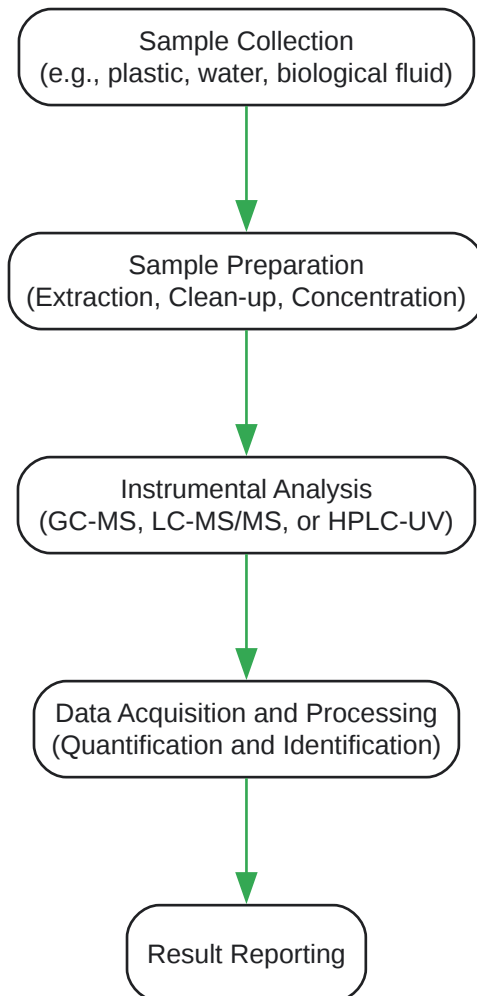
A variety of **Diisohexyl phthalate** reference materials are available from reputable suppliers, ensuring the accuracy and traceability of analytical measurements. These standards are essential for instrument calibration, method validation, and quality control.

Product Description	Supplier	CAS Number	Format	Purity/Concentration	Catalog Number
Diisohexyl phthalate (Technical Mix)	AccuStandard	68515-50-4	Neat	Certified Reference Material	J-007-10MG
Dihexyl phthalate	AccuStandard	84-75-3	Neat	Certified Reference Material	ALR-100N
Dihexyl phthalate	Sigma-Aldrich	84-75-3	Neat	Analytical Standard, $\geq 99.0\%$	49617
Diisopentyl phthalate	Sigma-Aldrich	605-50-5	Neat	Analytical Standard, $\geq 95.0\%$	14322
Dicyclohexyl phthalate	Sigma-Aldrich	84-61-7	Neat	Analytical Standard	49617
Phthalate Standards	LGC Standards	Various	Neat/Solution	Certified Reference Material	Varies

Analytical Workflow for Phthalate Analysis

The general workflow for the analysis of **Diisohexyl phthalate** in a given sample involves sample preparation, chromatographic separation, and detection. The specific conditions can be optimized based on the sample matrix and the required sensitivity.

Figure 1: General Analytical Workflow for DIHP Analysis



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Experimental Protocols

Detailed methodologies for the analysis of **Diisohexyl phthalate** using common analytical techniques are provided below. These protocols are synthesized from established methods for phthalate analysis and should be validated in the user's laboratory.

Protocol 1: Quantification of Diisohexyl Phthalate in Plastics by GC-MS

This protocol describes the determination of DIHP in a plastic matrix using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Sample Preparation (Solvent Extraction)

- 1.1. Weigh approximately 0.5 g of the finely cut or ground plastic sample into a glass vial.
- 1.2. Add 10 mL of a 1:1 (v/v) mixture of hexane and acetone.
- 1.3. Tightly cap the vial and sonicate for 30 minutes in a water bath.
- 1.4. Allow the sample to cool to room temperature.
- 1.5. Filter the extract through a 0.45 μ m PTFE syringe filter into a clean GC vial.
- 1.6. An internal standard (e.g., Benzyl Benzoate) may be added before injection.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Inlet Temperature: 280°C.
- Injection Volume: 1 μ L, splitless mode.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp to 220°C at 20°C/min.
 - Ramp to 300°C at 5°C/min, hold for 5 minutes.

- MS Source Temperature: 230°C.
- MS Quadrupole Temperature: 150°C.
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantification and Scan mode (50-500 m/z) for confirmation.
 - Suggested SIM ions for DIHP: m/z 149, 167, 279.

3. Calibration

- Prepare a series of calibration standards of DIHP in hexane (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- Analyze the standards using the same GC-MS method.
- Construct a calibration curve by plotting the peak area of DIHP against its concentration.

4. Data Analysis

- Quantify the concentration of DIHP in the sample extract using the calibration curve.
- Calculate the final concentration in the original plastic sample (e.g., in mg/kg).

Protocol 2: Analysis of Diisohexyl Phthalate in Water by LC-MS/MS

This protocol is suitable for the sensitive determination of DIHP in water samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

1. Sample Preparation (Solid-Phase Extraction)

- 1.1. Acidify 500 mL of the water sample to pH 3 with formic acid.
- 1.2. Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) with 5 mL of methanol followed by 5 mL of deionized water.
- 1.3. Load the water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.

- 1.4. Wash the cartridge with 5 mL of 5% methanol in water.
- 1.5. Dry the cartridge under vacuum for 10 minutes.
- 1.6. Elute the analytes with 2 x 3 mL of acetonitrile.
- 1.7. Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- 1.8. Reconstitute the residue in 500 µL of the initial mobile phase.

2. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: Shimadzu Nexera X2 or equivalent.
- Mass Spectrometer: SCIEX QTRAP 6500+ or equivalent.
- Column: C18 column (e.g., 100 x 2.1 mm, 2.6 µm).
- Mobile Phase A: 5 mM Ammonium Acetate in Water.
- Mobile Phase B: 5 mM Ammonium Acetate in Methanol.
- Gradient:
 - Start at 70% B.
 - Increase to 95% B over 8 minutes.
 - Hold at 95% B for 2 minutes.
 - Return to 70% B and equilibrate for 3 minutes.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Ionization Source: Electrospray Ionization (ESI) in positive mode.

- MRM Transitions: Monitor at least two transitions for DIHP (precursor ion > product ions). The exact m/z values should be optimized by direct infusion of a DIHP standard.

3. Calibration and Data Analysis

- Prepare matrix-matched calibration standards by spiking DIHP into phthalate-free water and processing them through the entire sample preparation procedure.
- Generate a calibration curve and quantify the sample concentration as described in Protocol 1.

Protocol 3: Screening of Diisohexyl Phthalate in Consumer Products by HPLC-UV

This protocol provides a simpler and more cost-effective method for screening DIHP in various consumer products using High-Performance Liquid Chromatography with UV detection (HPLC-UV).

1. Sample Preparation

- Follow the solvent extraction procedure as described in Protocol 1 (Section 1.1-1.5).

2. HPLC-UV Instrumentation and Conditions

- HPLC System: Agilent 1260 Infinity II or equivalent, equipped with a Diode Array Detector (DAD).
- Column: C18 column (e.g., 150 x 4.6 mm, 5 μ m).
- Mobile Phase A: Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
 - Start at 60% B.
 - Increase to 100% B over 15 minutes.

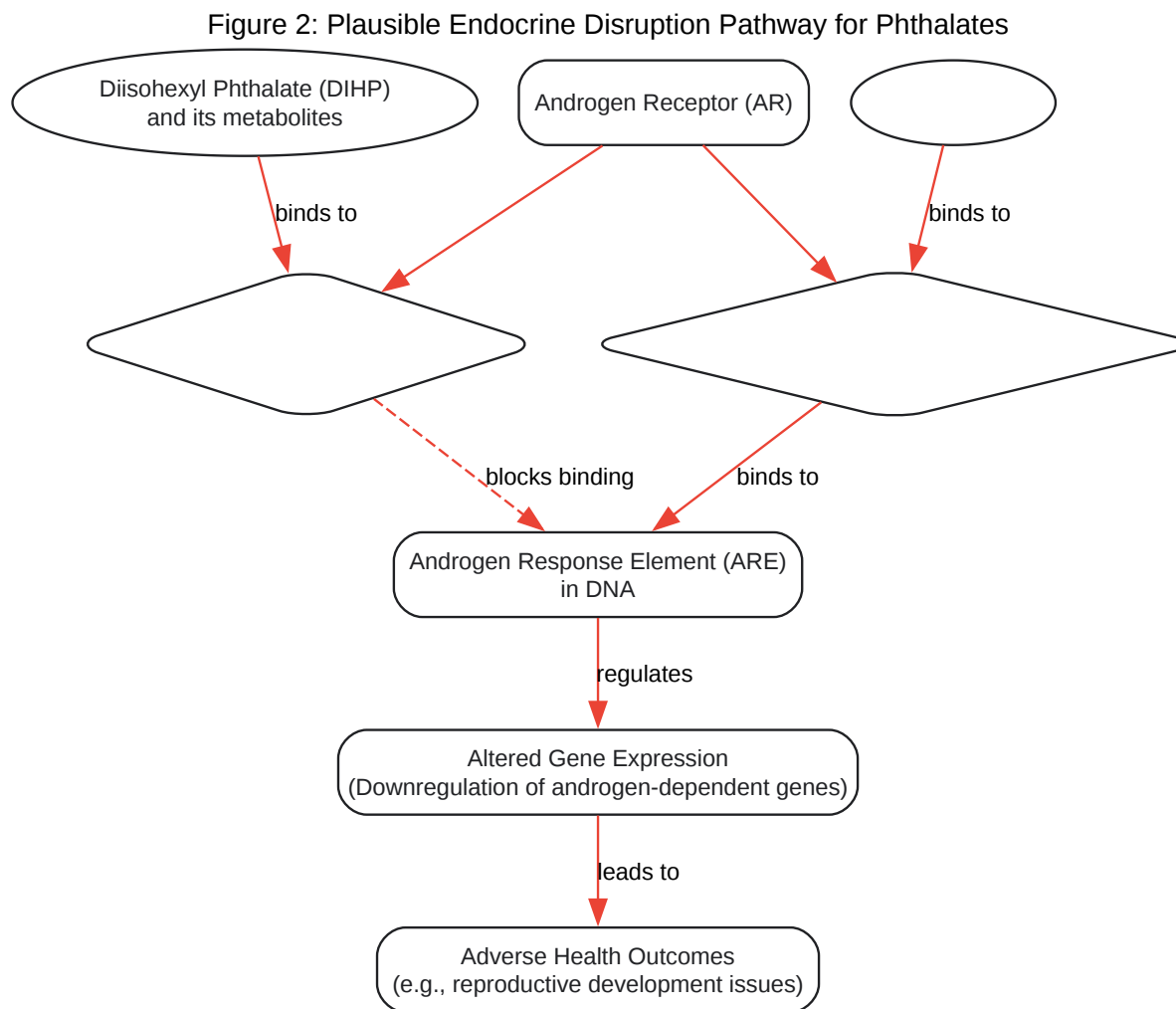
- Hold at 100% B for 5 minutes.
- Return to 60% B and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 20 µL.
- UV Detection: 225 nm.

3. Calibration and Data Analysis

- Prepare calibration standards of DIHP in acetonitrile (e.g., 1, 5, 10, 50, 100 µg/mL).
- Analyze the standards and construct a calibration curve based on peak area versus concentration.
- Quantify the amount of DIHP in the sample extract.

Potential Endocrine Disruption Signaling Pathway

Phthalates are known to act as endocrine disruptors, primarily through anti-androgenic and weak estrogenic activities. While the specific pathway for **Diisohexyl phthalate** is not extensively characterized, it is expected to follow a similar mechanism to other well-studied phthalates. A plausible signaling pathway involves the interference with the androgen receptor.



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Figure 2: Plausible Endocrine Disruption Pathway for Phthalates

This proposed pathway illustrates that **Diisohexyl phthalate** or its metabolites may compete with endogenous androgens like testosterone for binding to the androgen receptor. This competitive binding can lead to the formation of an inactive complex, preventing the receptor from binding to androgen response elements on DNA. Consequently, the transcription of androgen-dependent genes is downregulated, potentially leading to adverse effects on reproductive health and development.

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References

- 1. [accustandard.com](https://www.benchchem.com) [accustandard.com]
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